A Comprehensive Technical Guide to Tetraphenyllead: Identifiers, Properties, and Protocols

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Compound of Interest

Compound Name:	*Tetraphenyllead*
CAS No.:	*595-89-1*
Cat. No.:	*B147485*

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This guide provides an in-depth overview of **tetraphenyllead** ($Pb(C_6H_5)_4$), an organolead compound significant in synthetic chemistry. It is designed for researchers, scientists, and professionals in drug development, offering a consolidated resource on its chemical identifiers, physicochemical properties, synthesis, and safety protocols. The information herein is synthesized from authoritative databases and peer-reviewed literature to ensure technical accuracy and practical utility.

Part 1: Core Chemical Identification

Precise identification is the cornerstone of chemical research and safety. **Tetraphenyllead** is cataloged across multiple international databases, each providing a unique identifier crucial for database searches, regulatory compliance, and unambiguous communication in scientific literature.

The primary identifier for any chemical is its CAS Registry Number, a unique numerical identifier assigned by the Chemical Abstracts Service.[1] For **tetraphenyllead**, this number is 595-89-1.[1][2][3][4] Beyond the CAS number, a variety of line notations and database-specific

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codes are used to define the molecule's structure and facilitate its indexing in computational chemistry.

A summary of these essential identifiers is presented below.

Table 1: Core Chemical Identifiers for **Tetraphenyllead**

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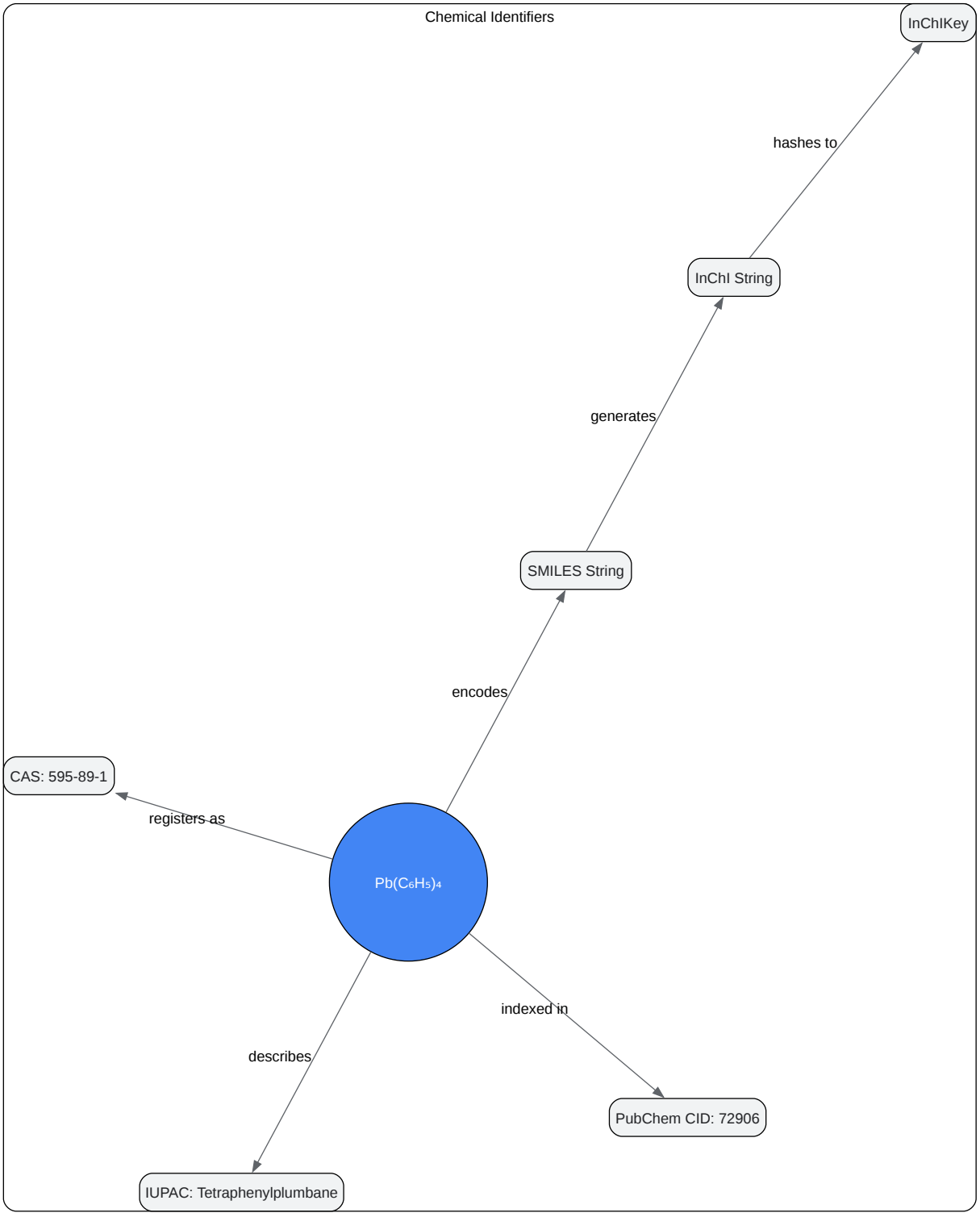
Identifier	Value	Description & Purpose	Source(s)
CAS Number	**595-89-1**	**A unique numerical identifier for chemical substances.**	**[1][2][4]**
PubChem CID	72906	A unique identifier for the compound in the NCBI PubChem database.	[2][3]
IUPAC Name	Tetraphenylplumbane	The systematic name generated according to IUPAC nomenclature rules.	[2]
Molecular Formula	$C_{24}H_{20}Pb$	Represents the elemental composition of the molecule.	[2][3][5]
SMILES	C1=CC=C(C=C1)(C3=CC=CC=C3)C4=CC=CC=C4	A line notation for unambiguously describing molecular structure.	[1][2][5]
InChI	InChI=1S/4C6H5.Pb/c41-2-4-6-5-3-1;/h41-5H;	A non-proprietary, layered text string to represent chemical structures.[6]	[1][2][5]
InChIKey	WBJSMHDYLOJVKC-UHFFFAOYSA-N	A hashed, fixed-length version of the InChI, used for database and web searches.[6]	[2][5]

| EC Number | 209-871-3 | A seven-digit code assigned to substances for regulatory purposes within the European Union. |[2][4] |

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The relationship between these identifiers is hierarchical and functional. The IUPAC name and molecular formula describe the compound's composition, while SMILES and InChI notations encode its topology for machine reading. The InChIKey provides a reliable, searchable tag derived from the InChI string.

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Logical flow from molecule to its various identifiers.

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Part 2: Physicochemical and Spectroscopic Properties

Understanding the physical and chemical properties of **tetraphenyllead** is critical for its handling, storage, and application in experimental design. This organometallic compound is a white, crystalline solid at room temperature.[3][4] Its high molecular weight and the presence of a heavy lead atom significantly influence its physical characteristics.

Table 2: Key Physicochemical Properties of **Tetraphenyllead**

Property	Value	Notes	Source(s)
Molecular Weight	**515.6 g/mol**		**[2][4]**
Appearance	White to off-white crystalline powder		[1][3][4]
Melting Point	227–231 °C	Decomposes at higher temperatures.	[3][4][7]
Boiling Point	270 °C (decomposes)		[4][7][8]
Density	1.53 g/cm³		[4][7][8]
Solubility	Insoluble in water.	Soluble in organic solvents like benzene (15.4 g/L) and carbon tetrachloride (8.04 g/L).[4][9] Very faint turbidity in hot toluene.[7][8]	[4][8][9]

| Stability | Stable under normal conditions. | Can decompose upon exposure to heat or light.[1][1] |

Part 3: Synthesis Protocol and Mechanism

Tetraphenyllead is typically synthesized via a Grignard reaction, a robust and well-established method in organometallic chemistry. The first documented synthesis by this method was in

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1904.[4][10] The reaction involves the treatment of a lead(II) salt, typically lead(II) chloride, with a phenyl Grignard reagent, such as phenylmagnesium bromide.

The causality behind this experimental choice lies in the nucleophilic character of the Grignard reagent. The phenyl group, bonded to magnesium, carries a partial negative charge and acts as a potent nucleophile, attacking the electrophilic lead center. Four successive additions of the phenyl group are required to displace the chloride ions and form the final **tetraphenyllead** product.

Illustrative Experimental Protocol:

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are covered with anhydrous diethyl ether. A solution of bromobenzene in anhydrous diethyl ether is added dropwise. The reaction is initiated (sometimes requiring gentle heating) and maintained at a gentle reflux until the magnesium is consumed. Causality: Anhydrous conditions are paramount to prevent the quenching of the highly reactive Grignard reagent by water.

- Reaction with Lead(II) Chloride: The freshly prepared phenylmagnesium bromide solution is cooled in an ice bath. Lead(II) chloride is added portion-wise as a slurry in anhydrous diethyl ether. Causality: The portion-wise addition and cooling are to control the exothermic reaction and prevent side reactions.

- Reaction Completion and Quenching: The reaction mixture is stirred at room temperature for several hours to ensure complete reaction. It is then carefully quenched by pouring it over a mixture of ice and a dilute acid (e.g., HCl) to neutralize excess Grignard reagent and dissolve magnesium salts.

- Extraction and Purification: The organic layer is separated, washed with water, and dried over an anhydrous salt (e.g., $MgSO_4$). The solvent is removed under reduced pressure to yield the crude product. Recrystallization from a suitable solvent, such as toluene, yields purified **tetraphenyllead** crystals.

*Workflow for the synthesis of **tetraphenyllead**.*

Part 4: Safety, Toxicology, and Handling

As with all organolead compounds, **tetraphenyllead** is highly toxic and poses significant health and environmental risks.[1] Its handling requires stringent safety measures in a controlled laboratory environment.

Toxicological Profile:

- Acute Toxicity: Harmful or toxic if swallowed, inhaled, or in contact with skin.[2][11][12]
- Reproductive Toxicity: May damage fertility or the unborn child.[2][4][13]
- Organ Toxicity: May cause damage to organs (kidney, liver, male gonads, and central nervous system) through prolonged or repeated exposure.[2][4][13]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[11][12]

GHS Hazard Statements: The Globally Harmonized System (GHS) provides the following hazard classifications: H301, H302, H311, H331, H332, H360, H373, H410.[2][4]

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Always handle **tetraphenyllead** in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment: Wear nitrile gloves, a lab coat, and chemical safety goggles. For weighing or operations that may generate dust, a respirator with an appropriate particulate filter is necessary.
- Disposal: All waste containing **tetraphenyllead** must be disposed of as hazardous waste according to local, state, and federal regulations. Avoid release to the environment.[8]

This guide serves as a foundational document for professionals working with **tetraphenyllead**. By combining definitive identifiers with practical data on properties, synthesis, and safety, it aims to support responsible and effective scientific research.

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